

N-Me-Orn-OH proper disposal procedures

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Compound of Interest

Compound Name: N-Me-Orn-OH

Cat. No.: B12097436

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Executive Summary & Chemical Context

N-Me-Orn-OH (N-

-Methyl-L-ornithine) is a non-proteinogenic amino acid frequently utilized in peptide chemistry to introduce conformational constraints and enhance proteolytic stability.^[1] While generally classified as a low-hazard substance compared to the reactive coupling agents (e.g., HATU, DCC) or solvents (DMF, DCM) used alongside it, its disposal requires strict adherence to laboratory chemical waste management protocols to prevent environmental contamination and ensure regulatory compliance.^[1]

This guide provides a self-validating workflow for the disposal of **N-Me-Orn-OH** in three common states: pure solid reagent, organic reaction mixtures, and aqueous waste streams.^[1]

Chemical Identity Verification:

- Common Name: N-Methyl-L-ornithine (often supplied as the hydrochloride salt, **N-Me-Orn-OH**^{[1][2]}·HCl)
- CAS Number: 16748-29-1 (for HCl salt) / 42489-35-0 (free base generic reference)^[1]
- Molecular Formula: C

H

N

O

[\[1\]](#)

- Key Characteristic: Zwitterionic solid, soluble in water and polar organic solvents.

Safety Assessment & Risk Profile

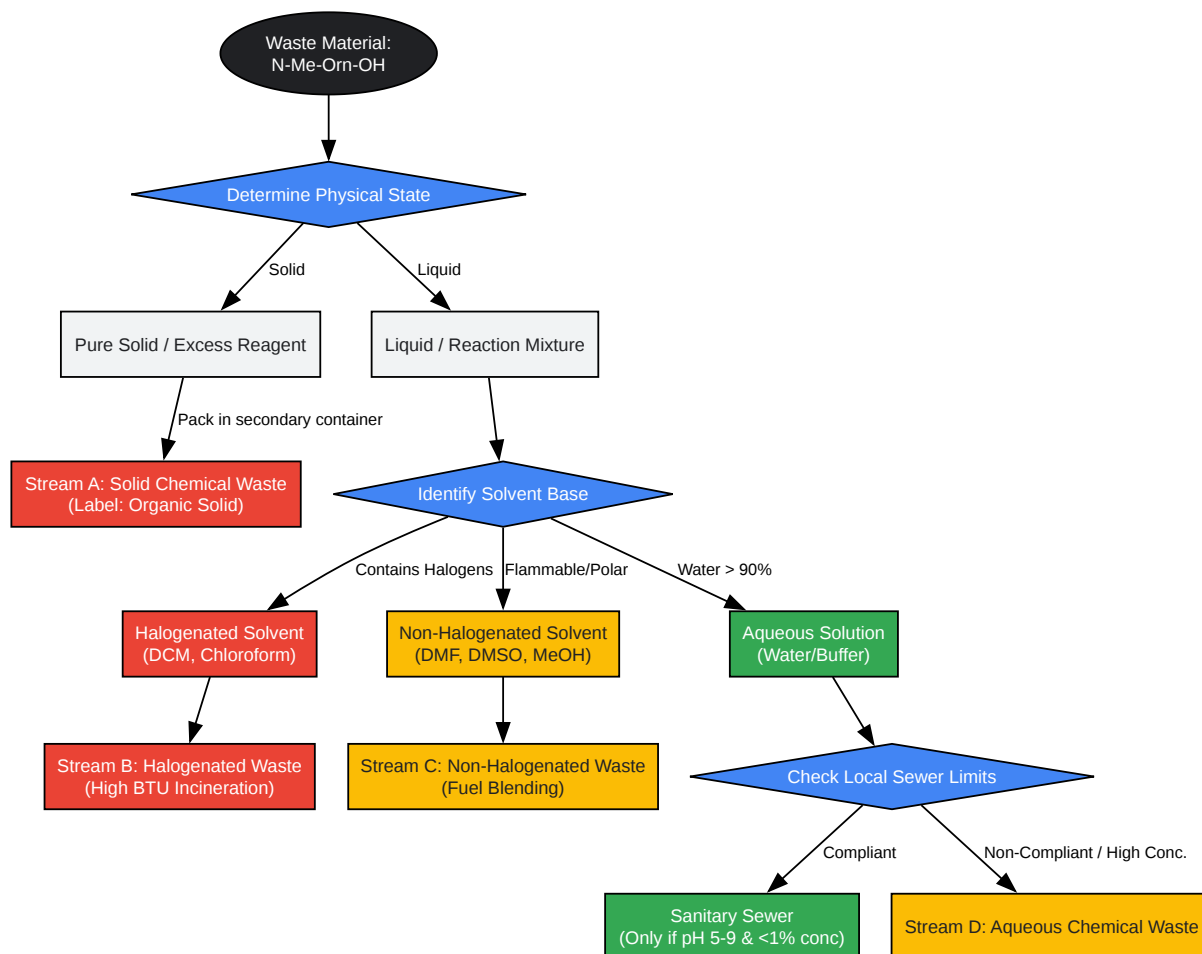
Before initiating disposal, you must validate the specific hazards of the material. While **N-Me-Orn-OH** is often "Not Classified" as a dangerous good under GHS for transport, it is treated as a Chemical Irritant in a research setting due to the potential for respiratory or ocular irritation upon dust generation.[\[1\]](#)

Table 1: Hazard Identification & PPE Requirements

Parameter	Specification	Operational Implication
GHS Classification	Warning (Precautionary)	Treat as Irritant (Skin/Eye/Respiratory). [1]
Hazard Statements	H315, H319, H335	Avoid dust inhalation; do not dispose of in trash. [1]
Signal Word	WARNING	Standard chemical hygiene applies.
Primary PPE	Nitrile Gloves (0.11 mm)	Standard splash protection is sufficient. [1]
Respiratory PPE	N95 / P100 Mask	Required only if generating significant dust. [1]
Incompatibilities	Strong Oxidizers	Do not mix with nitric acid or perchlorates in waste. [1]

Disposal Decision Matrix

The following logic flow dictates the correct disposal path based on the physical state and solvent composition of your waste.



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Figure 1: Decision tree for segregating **N-Me-Orn-OH** waste streams to ensure compatibility with incineration or fuel blending protocols.[1]

Detailed Operational Protocols

Protocol A: Solid Waste (Excess Reagent)

Context: Expired shelf-life material or spilled solid.[1]

- Containment: Do not sweep dry dust if possible. Dampen with a paper towel soaked in water to prevent aerosolization.
- Packaging: Place the solid (or the container with the solid) into a clear polyethylene bag.
- Labeling: Affix a hazardous waste label.
 - Constituents: "N-alpha-Methyl-L-ornithine hydrochloride"[1][2]
 - Hazard:[3][4][5][6][7] "Irritant"[8]
- Disposal: Deposit in the Solid Organic Waste drum. This stream is typically sent for high-temperature incineration.[1]

Protocol B: Liquid Waste (Reaction Mixtures)

Context: Mother liquors from peptide synthesis (SPPS) or recrystallization.[1]

- Critical Separation: You must determine if your solvent system contains Dichloromethane (DCM) or Chloroform.[1]
 - If DCM is present: Pour into Halogenated Waste. The presence of halogens requires specific scrubbers during incineration to neutralize acid gases (HCl/HF).[1]
 - If DMF/DMSO/Methanol only: Pour into Non-Halogenated Organic Waste.[1] This stream is often used for fuel blending (energy recovery).[1]
- Rinsing: Triple rinse the original reaction vessel with a small volume of the compatible solvent and add the rinsate to the waste container.

Protocol C: Aqueous Waste & Buffers

Context: HPLC waste or aqueous workup layers.

- pH Check: Measure the pH. **N-Me-Orn-OH** is a zwitterion; however, residual acids (TFA, HCl) from cleavage cocktails often make these solutions acidic.[\[1\]](#)
- Neutralization: If the pH is < 2 or > 12, neutralize to pH 5–9 using Sodium Bicarbonate (base) or Citric Acid (acid).[\[1\]](#)
- Disposal Choice:
 - High Concentration (>1%): Collect in Aqueous Chemical Waste container.
 - Trace (<0.1%) & Non-Hazardous Buffer: In some jurisdictions, trace amino acids are biodegradable and drain-safe.[\[1\]](#) However, the best practice in drug development is to collect all chemical waste to avoid "dilution as the solution" compliance violations. Default to Aqueous Chemical Waste.

Container & Spill Management

Empty Container Handling (RCRA "RCRA Empty" Rule)

A container is considered "RCRA Empty" (US EPA 40 CFR 261.[\[1\]](#)7) only if:

- All wastes have been removed using standard practices (pouring, pumping).[\[1\]](#)
- No more than 2.5 centimeters (1 inch) of residue remains on the bottom.[\[1\]](#)
- Procedure: Triple rinse the bottle with a solvent capable of dissolving the residue (e.g., water or methanol). Collect the rinsate as chemical waste (Protocol B).[\[1\]](#) Deface the label and discard the bottle in Glass/Plastic Recycling or General Trash, depending on facility rules.

Spill Response (Small Scale < 50g)

- Isolate: Mark the area.
- PPE: Don nitrile gloves, lab coat, and safety glasses.
- Clean:
 - Solid: Cover with wet paper towels to suppress dust. Scoop into a bag.

- Solution: Absorb with vermiculite or polypropylene pads.
- Decontaminate: Wipe the surface with 70% Ethanol or water.
- Dispose: Place all cleanup materials into the Solid Hazardous Waste bin.

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